

Proper Disposal and Safe Handling of PSB-0739

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Compound of Interest

Compound Name: PSB-0739

Cat. No.: B10772090

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For researchers and scientists in the field of drug development, the proper management of chemical compounds is paramount to ensuring laboratory safety and regulatory compliance. This document provides essential guidance on the proper disposal and handling procedures for **PSB-0739**, a potent P2Y₁₂ receptor antagonist. Adherence to these protocols is critical for minimizing environmental impact and protecting personnel from potential hazards.

Immediate Safety and Handling Precautions

PSB-0739 is classified with several hazards that necessitate careful handling. It is harmful if swallowed, causes skin irritation, leads to serious eye irritation, and may cause respiratory irritation.^[1] Therefore, all personnel handling this compound must use appropriate personal protective equipment (PPE).

Required Personal Protective Equipment (PPE):

- **Gloves:** Inspect gloves prior to use and use proper removal techniques to avoid skin contact.^[1]
- **Protective Clothing:** A complete suit protecting against chemicals is recommended.^[1]
- **Eye/Face Protection:** Wear safety glasses or a face shield.^[1]
- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.^[1]

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.^[1]

Step-by-Step Disposal Procedure

The disposal of **PSB-0739** and its contaminated packaging must be conducted by a licensed professional waste disposal service.^[1] Laboratory personnel are responsible for the safe collection and labeling of the waste before its transfer.

- **Segregate Waste:** Do not mix **PSB-0739** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Collect Solid Waste:** Carefully sweep up any solid **PSB-0739**, avoiding dust formation, and place it in a suitable, closed, and clearly labeled container for disposal.^[1]
- **Collect Contaminated Materials:** Any materials that have come into contact with **PSB-0739**, such as gloves, weighing paper, and pipette tips, should be considered contaminated and collected in the same waste container.
- **Label Waste Container:** The container must be clearly labeled with the chemical name ("**PSB-0739**"), the relevant hazard symbols (e.g., harmful, irritant), and the date.
- **Store Waste Securely:** Store the sealed waste container in a designated, secure area away from incompatible materials until it can be collected by the professional waste disposal service.
- **Arrange for Pickup:** Contact your institution's EHS office to schedule a pickup for the hazardous waste.

Chemical and Physical Properties

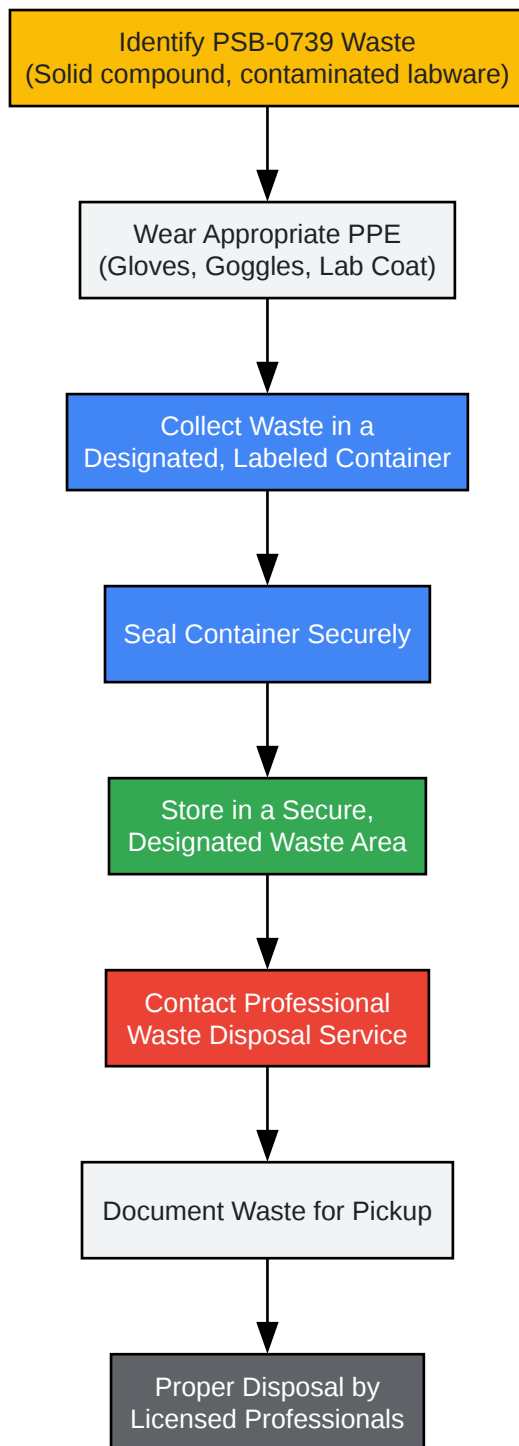
A summary of the key chemical and physical properties of **PSB-0739** is provided in the table below for easy reference.

Property	Value
CAS Number	1052087-90-7[1][2]
Molecular Formula	C ₂₆ H ₁₇ N ₃ Na ₂ O ₈ S ₂ [1][3][4]
Molecular Weight	609.54 g/mol
Appearance	Solid[3]
Storage	Powder: 2 years at -20°C; In DMSO: 2 weeks at 4°C, 6 months at -80°C[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PSB-0739** in a laboratory setting.

PSB-0739 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **PSB-0739**.

First Aid Measures

In the event of exposure to **PSB-0739**, the following first aid measures should be taken immediately.^[1]

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.^[1]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.^[1]

In all cases of exposure, it is important to show the Safety Data Sheet to the attending physician.^[1]

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